

Isopropyl 3-aminocrotonate safety data sheet and handling precautions

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Compound of Interest

Compound Name: Isopropyl 3-aminocrotonate

Cat. No.: B017612

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An In-depth Technical Guide to the Safe Handling of Isopropyl 3-aminocrotonate

This technical guide provides comprehensive safety data and handling precautions for **Isopropyl 3-aminocrotonate**, geared towards researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical suppliers.

Chemical and Physical Properties

Isopropyl 3-aminocrotonate is a colorless to light yellow liquid.^[1] It is soluble in organic solvents but has limited solubility in water.^[1]

Property	Value	Reference
CAS Number	14205-46-0	[2]
Molecular Formula	C ₇ H ₁₃ NO ₂	[2]
Molecular Weight	143.18 g/mol	[2]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	80 °C @ 1 mmHg	
Melting Point	19-23 °C	
Density	~0.99 g/cm ³	
Solubility	Soluble in organic solvents, sparingly soluble in water.	

Toxicological Data

Comprehensive toxicological data for **Isopropyl 3-aminocrotonate** is limited. However, available data from acute toxicity studies are summarized below. The compound is classified as a skin and eye irritant.

Test	Species	Route	Value	Classification	Reference
LD ₅₀	Rat	Oral	> 2000 mg/kg	Not classified as acutely toxic by ingestion	
LC ₅₀	Rat	Inhalation	> 6.064 mg/m ³ (4h)	Not classified as acutely toxic by inhalation	
Skin Irritation	Rabbit	Dermal	Irritant	Causes skin irritation	
Eye Irritation	Rabbit	Ocular	Serious Irritant	Causes serious eye irritation	

Hazard Identification and GHS Classification

Isopropyl 3-aminocrotonate is classified under the Globally Harmonized System (GHS) with the following hazards:

- H227: Combustible liquid.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Signal Word: Warning

Experimental Protocols

Detailed experimental protocols for the toxicity testing of **Isopropyl 3-aminocrotonate** are not publicly available. However, the reported toxicological data are typically obtained through standardized methods, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

- **Acute Oral Toxicity:** Assessed using methods like OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), 423 (Acute Oral Toxicity - Acute Toxic Class Method), or 425 (Acute Oral Toxicity: Up-and-Down Procedure).[3] These studies involve administering the substance to animals (commonly rats) and observing for mortality and clinical signs of toxicity over a specified period.[3]
- **Acute Inhalation Toxicity:** Generally follows protocols similar to OECD Test Guideline 403 (Acute Inhalation Toxicity).[4][5] This involves exposing animals to the substance via inhalation for a set duration and monitoring for adverse effects.[4][5]
- **Dermal and Eye Irritation:** Standardized tests such as OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) and 405 (Acute Eye Irritation/Corrosion) are the conventional methods.[6] These tests involve applying the substance to the skin or into the eye of a test animal (typically a rabbit) and scoring the resulting irritation over time.[6]

Signaling Pathways

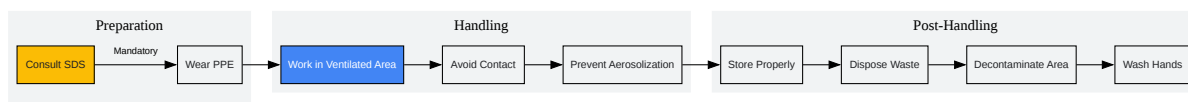
There is no publicly available information regarding the specific signaling pathways involved in the toxicological effects of **Isopropyl 3-aminocrotonate**.

Safe Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **Isopropyl 3-aminocrotonate**.

Personal Protective Equipment (PPE) and Engineering Controls

A workflow for the safe handling of **Isopropyl 3-aminocrotonate** is depicted below.



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Safe Handling Workflow for **Isopropyl 3-aminocrotonate**

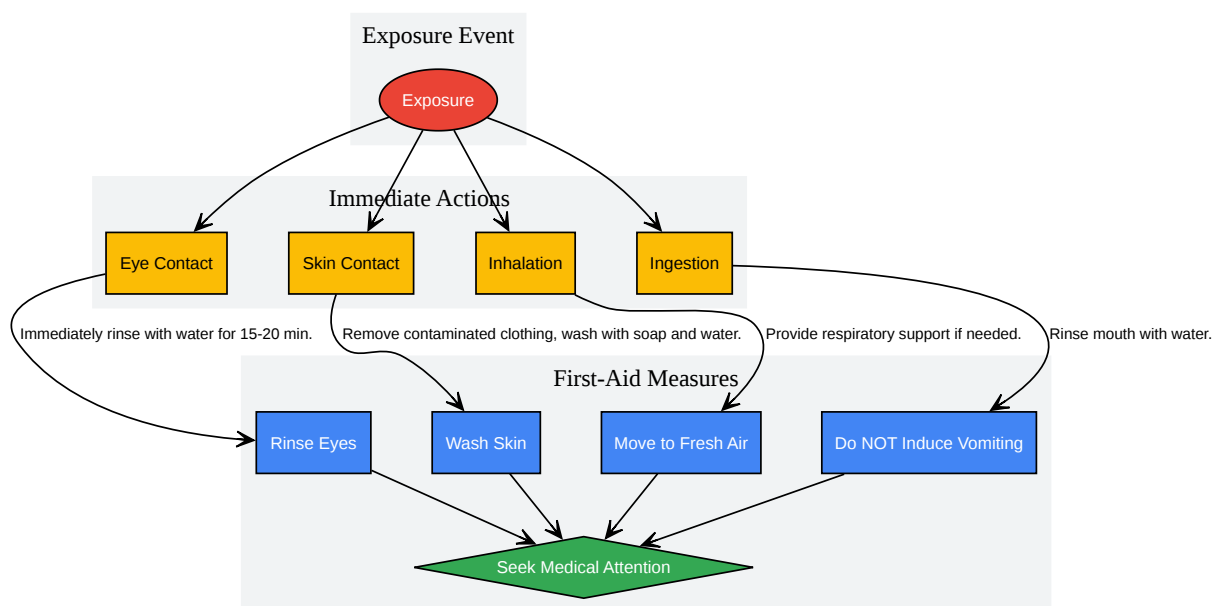
- Engineering Controls: Work in a well-ventilated area, preferably under a chemical fume hood.
- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber). Wear a lab coat and other protective clothing as necessary to prevent skin contact.
- Respiratory Protection: If working outside a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator.

Storage

Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from heat, sparks, and open flames.

Emergency and First-Aid Procedures

In case of accidental exposure, follow the first-aid measures outlined below.



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First-Aid Response to **Isopropyl 3-aminocrotonate** Exposure

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: If swallowed, do NOT induce vomiting. Get medical aid.

Spills and Disposal

- Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

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